

# Amyl 2-Furoate: Laboratory Disposal & Lifecycle Management Guide

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## Compound of Interest

Compound Name: Amyl 2-furoate

CAS No.: 1334-82-3

Cat. No.: B1594324

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## Executive Summary & Chemical Profile[1][2][3]

**Amyl 2-furoate** (Pentyl 2-furoate) is a furan-derivative ester often used in flavor chemistry and organic synthesis. While it is classified as a flavoring agent (FEMA 2072), laboratory quantities must never be treated as food waste.

Effective disposal requires understanding its specific physical properties. Unlike common solvents (e.g., Acetone, Hexane), **Amyl 2-furoate** is a combustible liquid with a density greater than water. This density differential is critical during spill remediation and phase separation.

## Physicochemical Data for Disposal Logic

Property	Value	Operational Implication
CAS Number	4996-48-9	Use for waste manifesting and inventory tracking.
Flash Point	~105°C (221°F)	Combustible (Class IIIB). Not a D001 "Ignitable" waste by strict RCRA definition (<60°C), but must be incinerated.
Specific Gravity	1.02 – 1.03	Heavier than water. In an aqueous mixture, it will sink to the bottom layer.
Solubility	Insoluble in water	Will form a distinct organic phase; requires solvent waste stream, not aqueous.
Chemical Class	Furoate Ester	Non-Halogenated. Segregate from chlorinated solvents to reduce disposal costs.

## Pre-Disposal Assessment & Segregation

Before disposal, you must characterize the waste stream. The presence of the furan ring implies a theoretical susceptibility to oxidation, though furoate esters are significantly more stable than furan ethers (e.g., THF).

### Critical Segregation Rules

- **NO Oxidizers:** Do not mix with strong oxidizers (Nitric Acid, Peroxides). The electron-rich furan ring can react exothermically.
- **NO Halogens:** Unless the experiment specifically involved halogenated reagents, keep **Amyl 2-furoate** in the Non-Halogenated Organic stream. Mixing it with Chloroform or DCM unnecessarily increases the cost of incineration.
- **NO Drain Disposal:** Despite its pleasant "fruity/fennel" odor, it is toxic to aquatic life and must not enter municipal water systems.

## Step-by-Step Disposal Protocol

This protocol ensures compliance with general GHS standards and prepares the waste for high-temperature incineration (fuel blending).

### Phase 1: Container Selection & Labeling

- Select Container: Use High-Density Polyethylene (HDPE) or Amber Glass.
  - Why? Amber glass protects the furan ring from UV-induced autoxidation.
- Labeling: Apply a hazardous waste label immediately upon the first drop of waste entering the container.
  - Constituents: "**Amyl 2-furoate** (Pentyl 2-furoate)"<sup>[1]</sup>
  - Hazard Checkbox: Mark "Toxic" and "Combustible" (or "Flammable" if mixed with lower flashpoint solvents).

### Phase 2: Bulking & Transfer

- Don PPE: Nitrile gloves (0.11mm min) are sufficient for splash protection. Safety goggles are mandatory.
- Transfer: Pour waste into the container using a funnel.
  - Note: If the waste contains solids (drying agents like MgSO<sub>4</sub>), filter them out. Solids saturated with solvent should be disposed of as "Solid Hazardous Waste" (debris), separate from the liquid stream.
- Headspace: Leave at least 10% headspace in the container to allow for vapor expansion, even though the vapor pressure is low (0.02 mmHg @ 25°C).

### Phase 3: The "Sinker" Protocol (Spill Management)

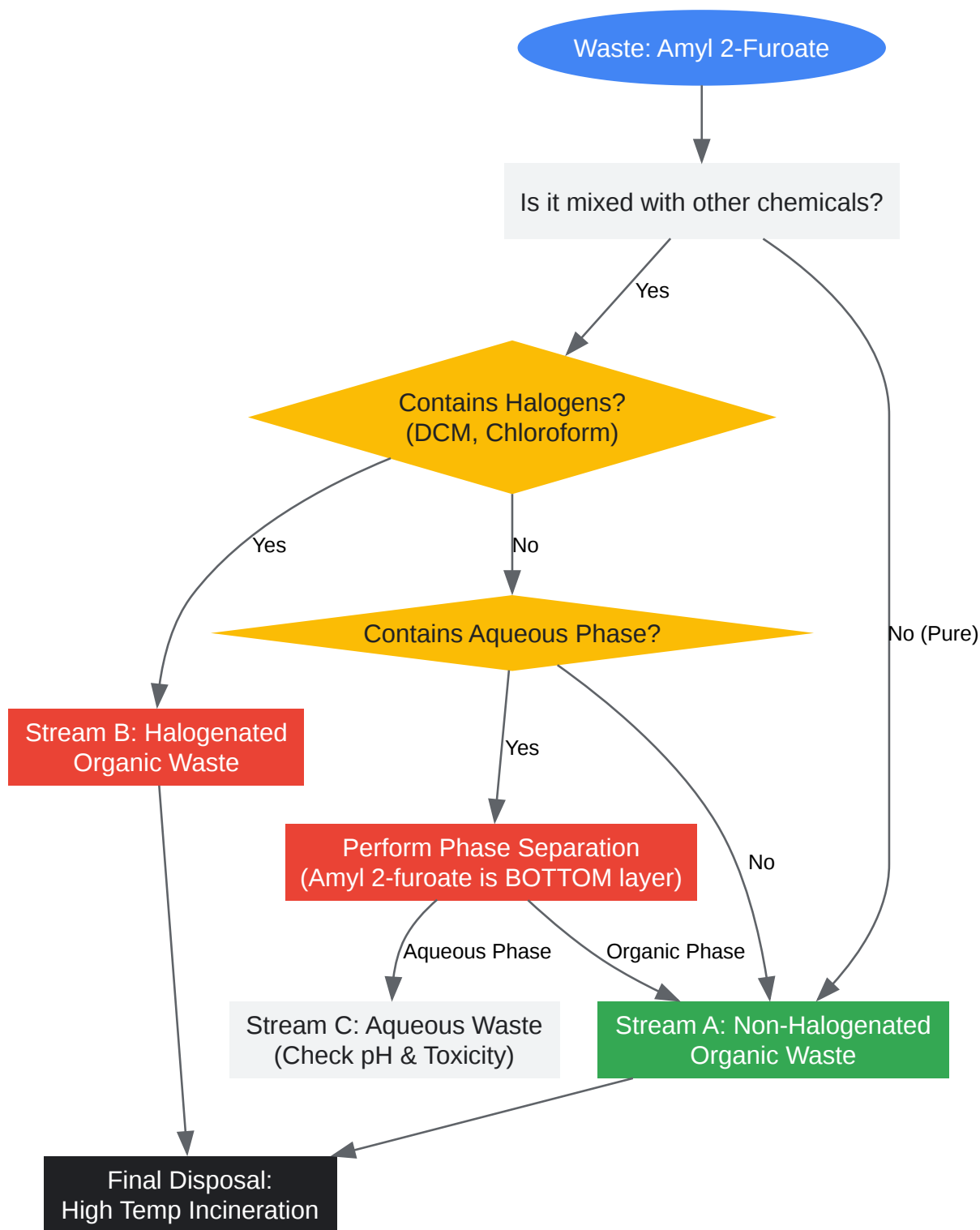
Because **Amyl 2-furoate** is denser than water (SG > 1.0), a spill into a wet sink or water bath will result in the chemical sinking to the bottom.

- Do not flush.

- Absorb: Use an inert absorbent (Vermiculite or Clay).
- Collect: Scoop the slurry into a wide-mouth jar labeled "Solid Chemical Debris."

## Visual Workflow: Decision Matrix

The following diagram outlines the decision logic for disposing of **Amyl 2-furoate** mixtures.



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Figure 1: Logic flow for categorizing **Amyl 2-furoate** waste streams based on mixture composition.

## Regulatory & Safety Context

### RCRA Classification (USA)

**Amyl 2-furoate** does not have a specific "P" or "U" list code. However, it is regulated based on its characteristics:[2]

- Ignitability (D001): Technically, with a flash point  $>60^{\circ}\text{C}$ , it is not D001. However, most EH&S protocols classify it as "Combustible Liquid" and manage it alongside D001 wastes for fuel blending.
- Toxicity: While not RCRA toxic by TCLP, it is toxic if ingested (LD50 ~250-500 mg/kg).

### Storage Stability

Unlike furan ethers (e.g., Tetrahydrofuran), furan esters like **Amyl 2-furoate** have lower peroxide-forming potential. However, prolonged exposure to air and light can degrade the furan ring.

- Best Practice: Store waste containers in a cool, dark flammable cabinet.
- Shelf Life: Dispose of waste containers within 6 months of filling, regardless of volume.

## References

- The Good Scents Company. (n.d.). **Amyl 2-furoate** Chemical Properties and Safety Data. Retrieved January 29, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). (2026). PubChem Compound Summary for CID 21128, Pentyl 2-furoate. Retrieved January 29, 2026, from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2025).[3] Defining Hazardous Waste: Listed and Characteristic Wastes. Retrieved January 29, 2026, from [\[Link\]](#)

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## Sources

- [1. amyl 2-furoate \[flavscents.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. Environmental Services \[republicservices.com\]](#)
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